

What are the properties of Glycine lauryl ester hydrochloride?

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Glycine Lauryl Ester Hydrochloride: A Technical Overview

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Introduction

Glycine lauryl ester hydrochloride is a cationic surfactant derived from the simple amino acid glycine and the fatty alcohol lauryl alcohol. Its amphipathic nature, combining a hydrophilic amino acid head group with a lipophilic lauryl tail, underpins its surface-active properties and potential biological activities. This technical guide provides a comprehensive overview of the known properties of Glycine lauryl ester hydrochloride, including its physicochemical characteristics, a proposed synthesis methodology, and its potential as an antimicrobial agent. Due to the limited availability of specific experimental data for this compound, some information presented is based on general knowledge of similar long-chain amino acid esters and should be considered as a starting point for further investigation.

Physicochemical Properties

Glycine lauryl ester hydrochloride is typically described as a white to off-white crystalline powder.[1][2] Its molecular and physical properties are summarized in the table below. It is important to note that while a melting point has been reported by a single source, other physical properties such as boiling point and density have not been experimentally determined



and are therefore not included. The solubility of this compound has been qualitatively described with some contradiction in the literature, indicating it may be sparingly soluble in water while being more soluble in lipids.[1]

Property	Value	Source(s)
CAS Number	16194-11-9	[3]
Molecular Formula	C14H30CINO2	[3][4]
Molecular Weight	279.85 g/mol	[5][4]
Appearance	White to off-white crystalline powder	[2]
Melting Point	95 °C	
Solubility	Soluble in water, lipid-soluble (qualitative)	[1][2]

Synthesis

A specific, detailed experimental protocol for the synthesis of **Glycine lauryl ester hydrochloride** is not readily available in the published literature. However, based on general methods for the esterification of amino acids with long-chain alcohols, a plausible synthetic route can be proposed. The following diagram illustrates a potential workflow for its preparation.

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